

# Technical Guide: Physicochemical Characterization of Ethyl 3-Aminopropionate Hydrochloride

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## Compound of Interest

Compound Name: *Ethyl 3-aminopropionate hydrochloride*

Cat. No.: *B555161*

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This technical guide provides an in-depth overview of a key physicochemical property of **ethyl 3-aminopropionate hydrochloride** (CAS No: 4244-84-2), its melting point. Accurate determination of the melting point is crucial for the identification, purity assessment, and quality control of this compound in research and drug development settings. This document outlines the reported melting point values and provides a detailed experimental protocol for its determination.

## Quantitative Data: Melting Point

The melting point of **ethyl 3-aminopropionate hydrochloride** is a critical parameter for its characterization. A summary of the reported values is presented in the table below.

Parameter	Value	References
Melting Point	67-70 °C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Appearance	White to off-white crystalline powder	<a href="#">[1]</a> <a href="#">[2]</a>

# Experimental Protocol: Melting Point Determination by Capillary Method

The following protocol details the standard capillary method for determining the melting point of a solid organic compound such as **ethyl 3-aminopropionate hydrochloride**.[\[5\]](#)[\[6\]](#)[\[7\]](#)

## 2.1. Materials and Equipment

- **Ethyl 3-aminopropionate hydrochloride** (dry, powdered sample)
- Melting point apparatus (e.g., Mel-Temp or similar)[\[6\]](#)
- Capillary tubes (sealed at one end)[\[5\]](#)[\[8\]](#)
- Thermometer
- Spatula
- Mortar and pestle (if sample is not a fine powder)
- Bunsen burner (for sealing capillary tubes, if necessary)[\[8\]](#)[\[9\]](#)

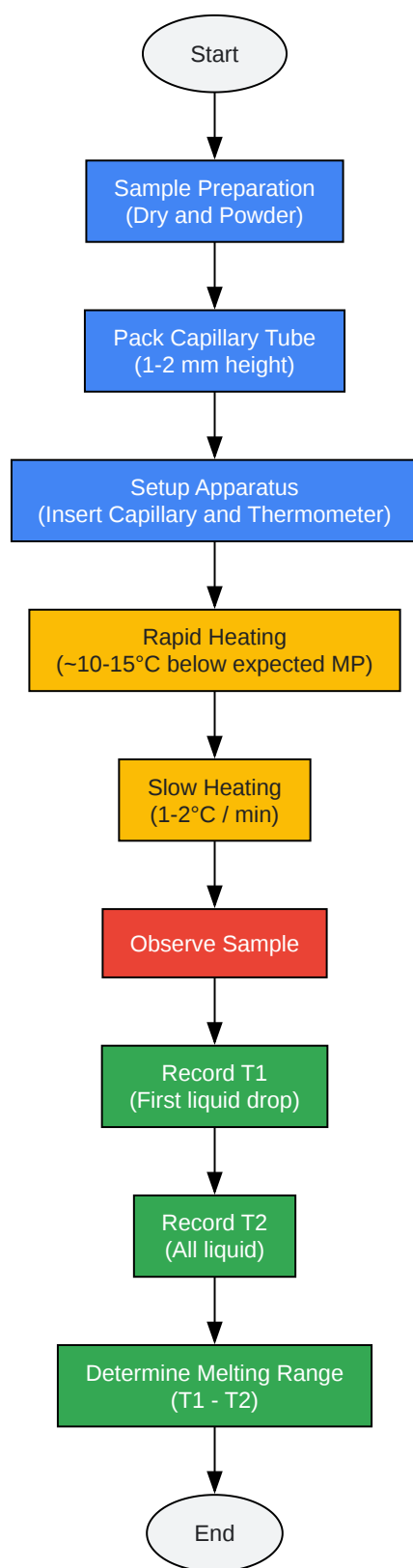
## 2.2. Procedure

- Sample Preparation:
  - Ensure the **ethyl 3-aminopropionate hydrochloride** sample is completely dry, as moisture can depress the melting point.[\[5\]](#)
  - If necessary, finely powder the sample using a mortar and pestle.[\[8\]](#)
  - Introduce the powdered sample into the open end of a capillary tube.[\[8\]](#)[\[9\]](#)
  - Tap the sealed end of the capillary tube gently on a hard surface to pack the sample into the bottom. The packed sample height should be approximately 1-2 mm.[\[9\]](#)
- Apparatus Setup:

- Insert the capillary tube containing the sample into the heating block of the melting point apparatus.<sup>[5]</sup>
- Ensure the thermometer is correctly positioned to accurately measure the temperature of the heating block.
- Melting Point Measurement:
  - Turn on the melting point apparatus and set an initial rapid heating rate to approach the expected melting point (around 55-60 °C for **ethyl 3-aminopropionate hydrochloride**).<sup>[5]</sup>
  - When the temperature is approximately 10-15 °C below the expected melting point, reduce the heating rate to 1-2 °C per minute to ensure thermal equilibrium.<sup>[5][6]</sup>
  - Observe the sample closely through the magnifying eyepiece.
  - Record the temperature at which the first drop of liquid appears (the beginning of the melting range).
  - Continue heating slowly and record the temperature at which the last crystal of the solid melts (the end of the melting range).<sup>[6]</sup>
  - The recorded range is the melting point of the sample. For a pure compound, this range should be narrow. A broad melting range often indicates the presence of impurities.<sup>[6]</sup>
- Post-Measurement:
  - Turn off the apparatus and allow it to cool.
  - Dispose of the used capillary tube in a designated glass waste container.
  - For subsequent measurements, ensure the apparatus has cooled to at least 20 °C below the expected melting point.

## Visualization of Experimental Workflow

The following diagram illustrates the logical workflow for the determination of the melting point of **ethyl 3-aminopropionate hydrochloride**.



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